

# An In-depth Technical Guide to 2-Methoxybiphenyl (CAS 86-26-0)

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## Compound of Interest

Compound Name: 2-Methoxybiphenyl

Cat. No.: B167064

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## Introduction

**2-Methoxybiphenyl**, with the Chemical Abstracts Service (CAS) number 86-26-0, is an aromatic organic compound. Structurally, it consists of a biphenyl backbone with a methoxy group substituted at the 2-position. This compound serves as a key intermediate in various organic syntheses, including the preparation of pharmaceuticals and agrochemicals.<sup>[1]</sup> Its physicochemical properties and reactivity are of significant interest to researchers in medicinal chemistry and materials science. This guide provides a comprehensive overview of the core properties, synthesis, spectral data, and known biological and toxicological information for **2-Methoxybiphenyl**.

## Physicochemical Properties

**2-Methoxybiphenyl** is a colorless to pale yellow liquid or solid, its physical state being dependent on purity and ambient temperature.<sup>[1]</sup> It is characterized by its solubility in many organic solvents and limited solubility in water.<sup>[1]</sup> A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **2-Methoxybiphenyl**

| Property                              | Value                                    | Reference |
|---------------------------------------|--|-----------|
| CAS Number                            | 86-26-0                                  | [2]       |
| Molecular Formula                     | C <sub>13</sub> H <sub>12</sub> O        | [2]       |
| Molecular Weight                      | 184.23 g/mol                             | [1]       |
| Appearance                            | Colorless to pale yellow liquid or solid | [1]       |
| Melting Point                         | 30-33 °C                                 | [1]       |
| Boiling Point                         | 274 °C                                   | [1]       |
| Density                               | 1.023 g/mL at 25 °C                      | [1]       |
| Refractive Index (n <sup>20</sup> /D) | 1.61                                     | [1]       |
| Solubility                            | Soluble in toluene; Insoluble in water   | [1]       |
| LogP (estimated)                      | 3.791                                    | [1]       |

## Synthesis

**2-Methoxybiphenyl** is commonly synthesized via the methylation of 2-phenylphenol. A detailed experimental protocol for this synthesis is provided below.

### Experimental Protocol: Synthesis of 2-Methoxybiphenyl from 2-Phenylphenol

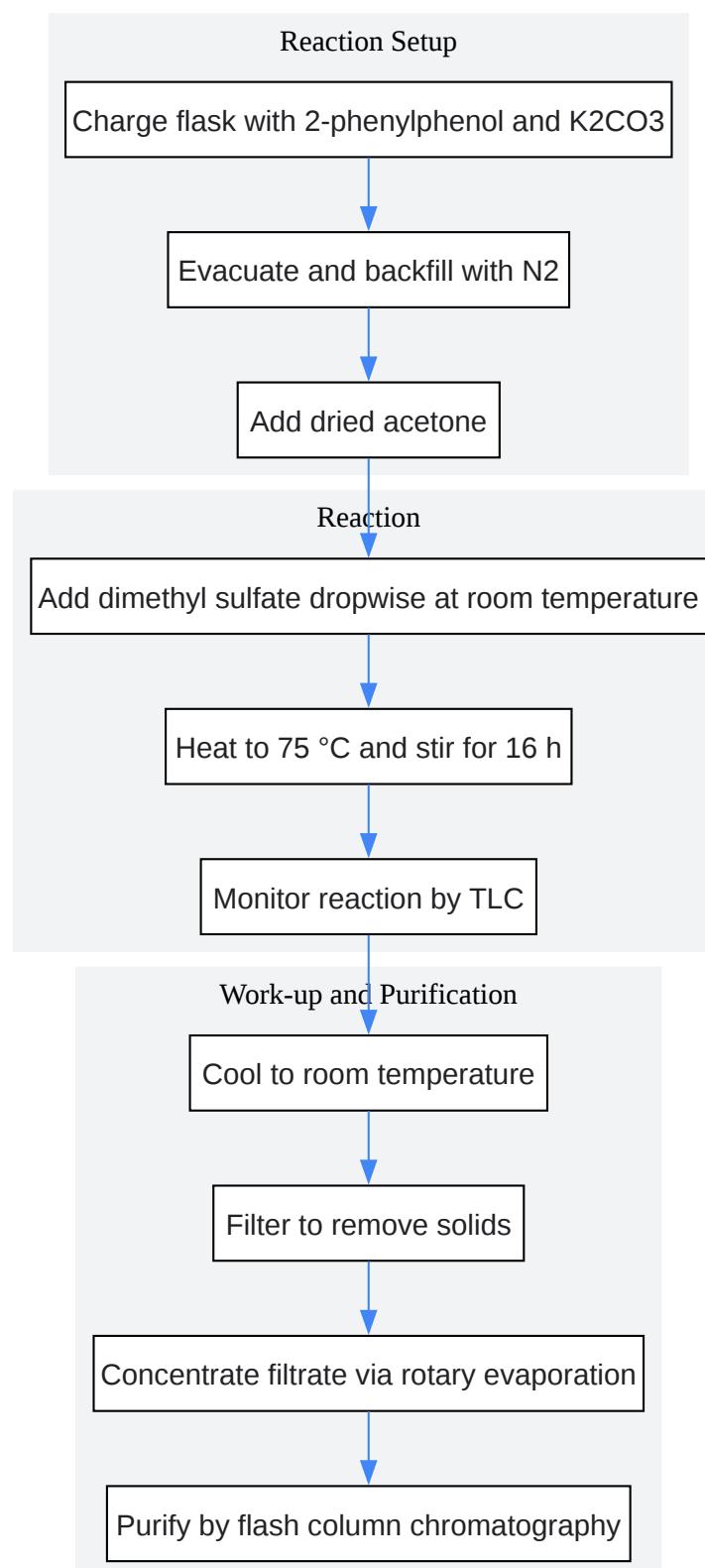
This protocol is based on the Williamson ether synthesis, where the hydroxyl group of 2-phenylphenol is deprotonated by a base to form a phenoxide, which then acts as a nucleophile to attack a methylating agent, such as dimethyl sulfate.

#### Materials and Equipment:

- 2-Phenylphenol
- Potassium carbonate (anhydrous)

- Dimethyl sulfate
- Acetone (dried)
- Hexanes
- Ethyl acetate (EtOAc)
- 500 mL two-necked round-bottomed flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Reflux condenser
- Heating mantle
- Rotary evaporator
- Filtration apparatus
- Silica gel for column chromatography
- Thin-layer chromatography (TLC) plates and chamber
- Nitrogen or Argon gas supply

Workflow Diagram for the Synthesis of **2-Methoxybiphenyl**:

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## References

- 1. Synthesis, Characterization, and Antioxidant Activity of 2-methoxy-4 - ((4-methoxy phenyl imino) -methyl) phenol compounds | Atlantis Press [atlantis-press.com]
- 2. Predicting the biological activities of 2-methoxyphenol antioxidants: effects of dimers - PubMed [pubmed.ncbi.nlm.nih.gov]
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